

Application Note: Quantitative Analysis of Lapidin in Human Plasma

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Compound of Interest

Compound Name: *Lapidin*

Cat. No.: *B1249762*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lapidin is a natural product isolated from plants of the *Ferula* genus, with the chemical formula $C_{20}H_{30}O_4$ ^[1]. As interest in the therapeutic potential of natural compounds grows, robust and reliable analytical methods for their quantification in biological matrices are essential for pharmacokinetic, pharmacodynamic, and toxicological studies. This document provides detailed protocols for the quantification of **Lapidin** in human plasma using two common bioanalytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The LC-MS/MS method offers higher sensitivity and specificity, making it suitable for studies requiring low detection limits.

Quantitative Data Summary

The following tables summarize the typical performance characteristics of the described analytical methods. These values are representative and should be confirmed during in-lab validation.

Table 1: HPLC-UV Method Performance Characteristics

Parameter	Result
Linearity Range	50 - 2000 ng/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	15 ng/mL
Limit of Quantification (LOQ)	50 ng/mL
Accuracy (% Recovery)	98.5% - 101.2%
Precision (%RSD)	Intra-day: < 2.5%, Inter-day: < 4.0%

Table 2: LC-MS/MS Method Performance Characteristics

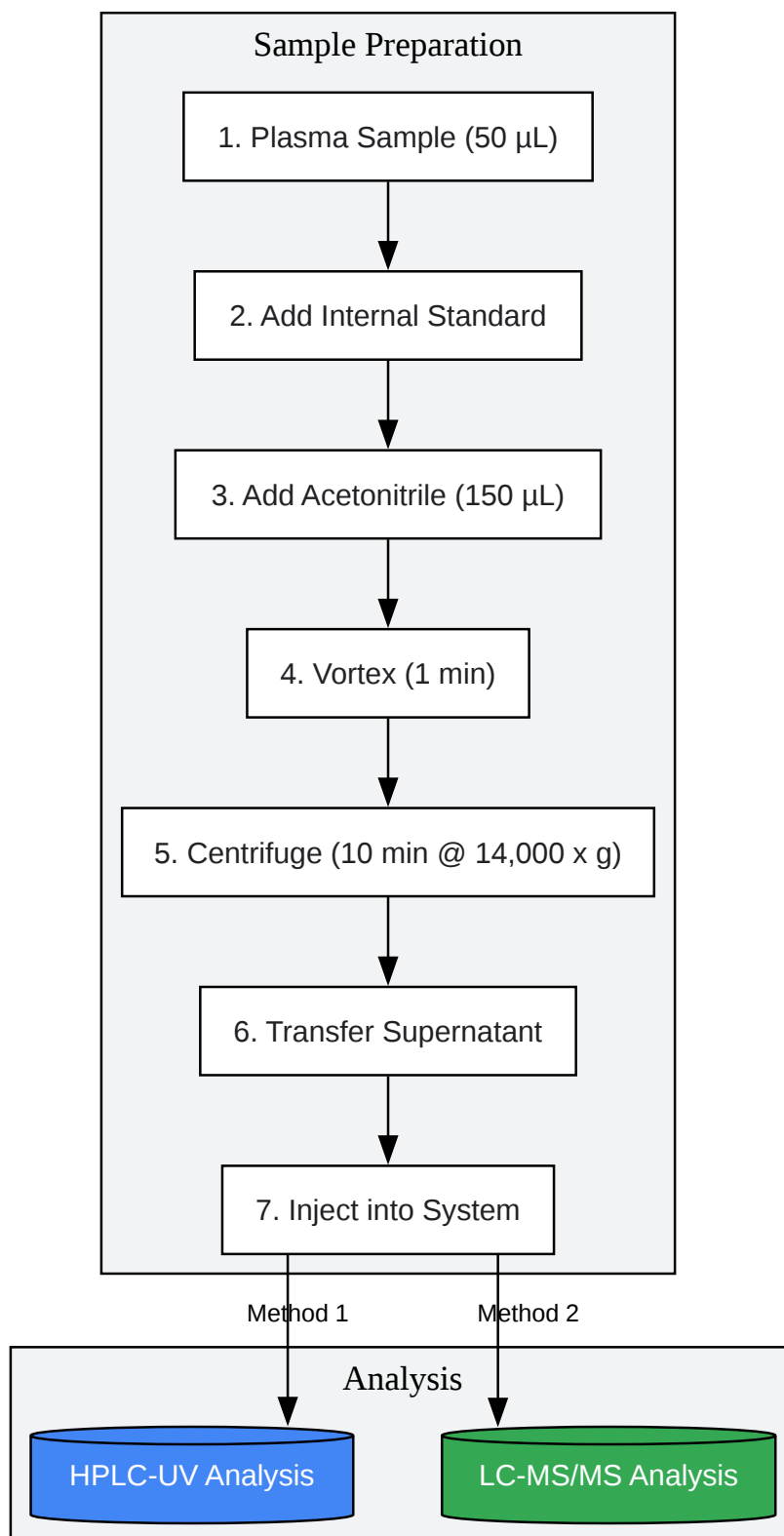
Parameter	Result
Linearity Range	0.5 - 500 ng/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	0.15 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL
Accuracy (% Bias)	-5.2% to 6.1%
Precision (%RSD)	Intra-day: < 6.0%, Inter-day: < 8.5%
Recovery	91.5% - 102.3% [2]
Matrix Effect	92.1% - 105.4% [2]

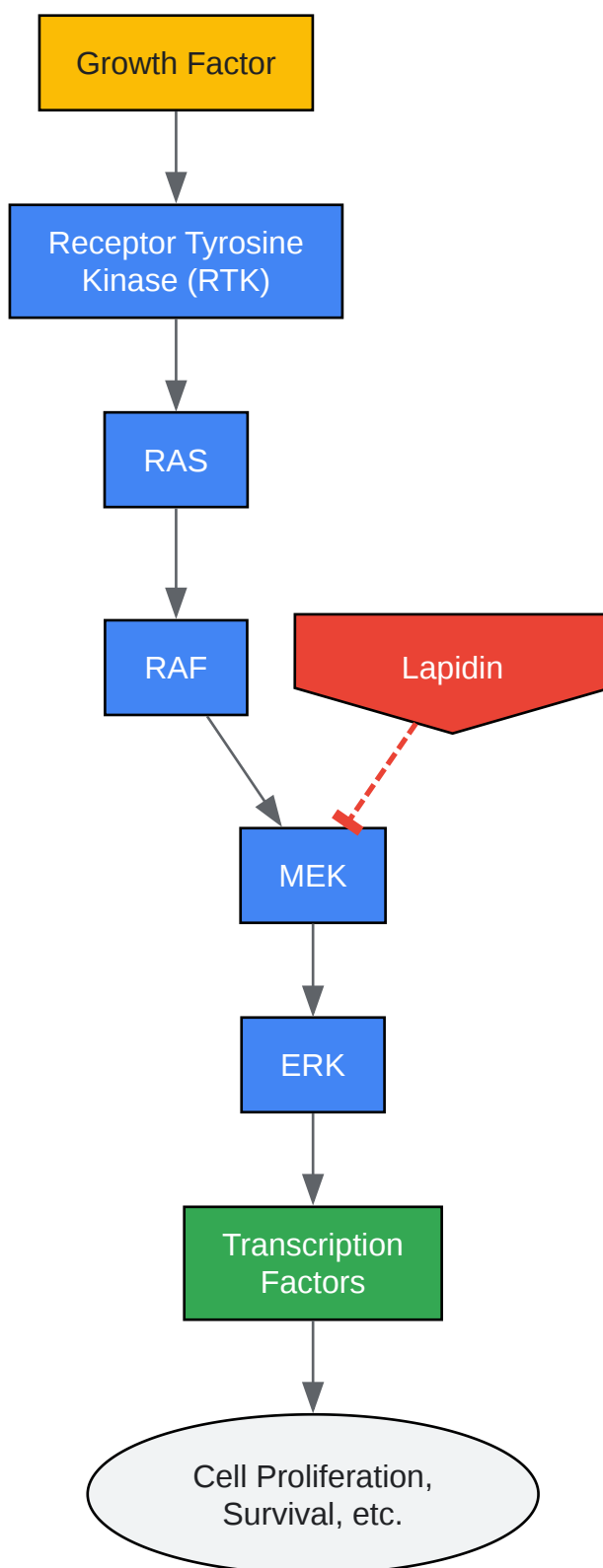
Experimental Protocols & Visualizations

Sample Preparation: Protein Precipitation

This protocol is applicable for preparing plasma samples for both HPLC-UV and LC-MS/MS analysis. Protein precipitation is a rapid and effective method for extracting small molecules from biological matrices.

Workflow Diagram





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References

- 1. Lapidin | C₂₀H₃₀O₄ | CID 6440625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Frontiers | Rapid Determination of 9 Tyrosine Kinase Inhibitors for the Treatment of Hepatocellular Carcinoma in Human Plasma by QuEChERS-UPLC-MS/MS [frontiersin.org]
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